

# Application Notes and Protocols for GSK-4716 in C2C12 Cell Differentiation

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## Compound of Interest

Compound Name: GSK-4716

Cat. No.: B1208999

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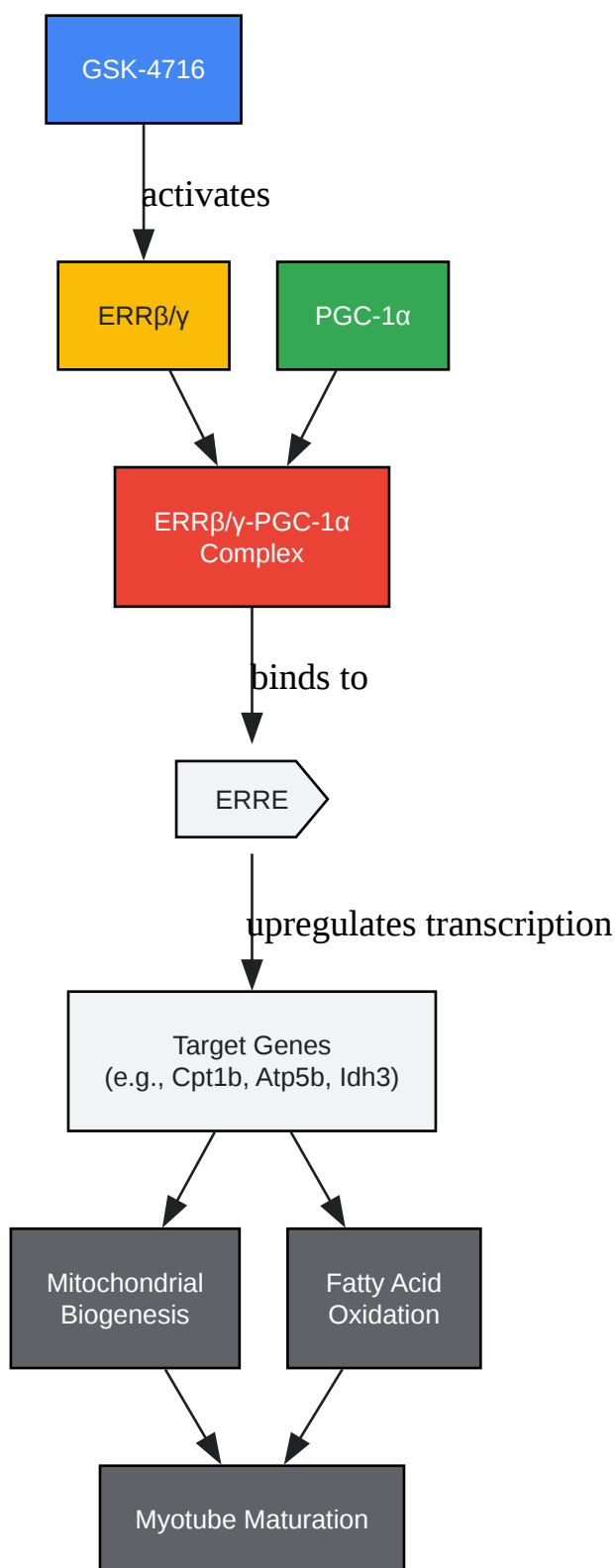
## Introduction

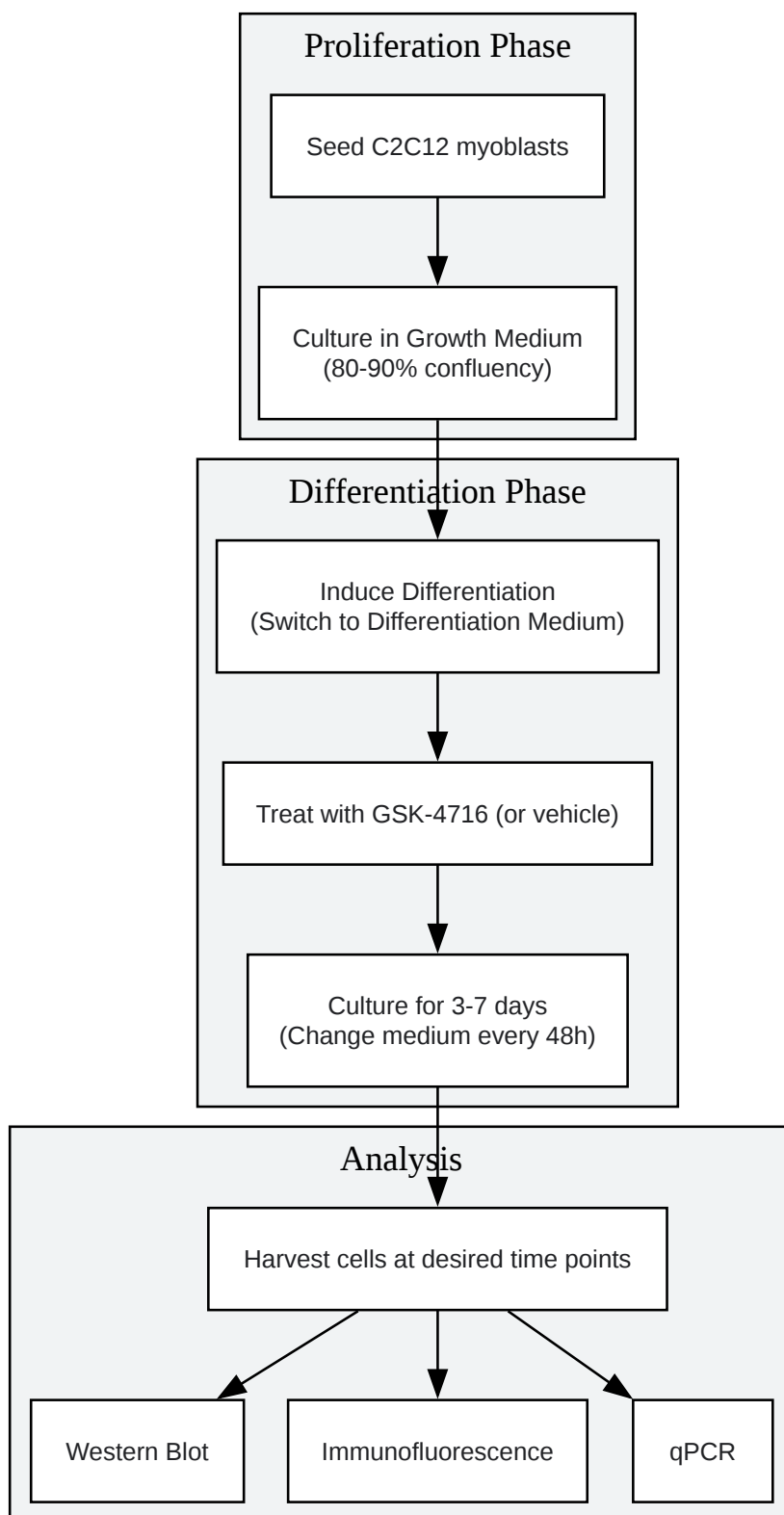
**GSK-4716** is a potent and selective agonist of the Estrogen-Related Receptors  $\beta$  and  $\gamma$  (ERR $\beta$ /ERR $\gamma$ ). These nuclear receptors are key regulators of cellular metabolism and have been shown to play a significant role in skeletal muscle biology. In the context of C2C12 myoblast differentiation, activation of ERR $\gamma$  by **GSK-4716** can modulate the expression of genes involved in mitochondrial biogenesis and oxidative metabolism, thereby influencing myotube formation and maturation. These application notes provide a detailed protocol for utilizing **GSK-4716** to promote the differentiation of C2C12 cells, along with methods for assessing the extent of myogenesis.

## Mechanism of Action

**GSK-4716**, as an ERR $\beta/\gamma$  agonist, mimics the action of endogenous ligands to activate these receptors. In skeletal muscle cells, ERR $\gamma$  expression is upregulated during differentiation and is associated with a shift towards a more oxidative, slow-twitch fiber phenotype. Upon activation by **GSK-4716**, ERR $\gamma$  forms a heterodimer with the peroxisome proliferator-activated receptor- $\gamma$  coactivator 1- $\alpha$  (PGC-1 $\alpha$ ). This complex then binds to ERR response elements (ERREs) in the promoter regions of target genes, upregulating their transcription. Key downstream effects include increased mitochondrial biogenesis, enhanced fatty acid oxidation, and modulation of myogenic regulatory factors, collectively contributing to the differentiation and maturation of myotubes.

## Signaling Pathway





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